

# Application Notes and Protocols for p,p'-Amino-

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is provided for research and informational purposes only. **p,p'-Amino-DDT** is a chemical compound and should be handled with extreme care by trained professionals in a controlled laboratory environment. This document is not a substitute for a comprehensive Safety Data Sheet (SDS) and a thorough risk assessment should be conducted before handling this substance.

## Introduction

**p,p'-Amino-DDT**, also known as 2,2-bis(p-aminophenyl)-1,1,1-trichloroethane or 4,4'-(2,2,2-trichloroethylidene)bis[benzenamine], is a derivative of the organochlorine insecticide DDT (dichlorodiphenyltrichloroethane). The substitution of chlorine atoms with amino groups on the phenyl rings significantly alters its chemical properties and potential biological activity. These application notes provide essential guidelines for the safe handling and storage of this compound in a research setting.

## **Quantitative Data Summary**

While extensive experimental data for **p,p'-Amino-DDT** is not as widely available as for its parent compound, p,p'-DDT, the following table summarizes its known and computed properties. For comparative purposes, data for p,p'-DDT is also included.



Property	p,p'-Amino-DDT	p,p'-DDT
Synonyms	2,2-bis(p-aminophenyl)-1,1,1- trichloroethane, 4,4'-(2,2,2- trichloroethylidene)bis[benzen amine], DADT, p,p'-NH2- DDT[1]	1,1,1-Trichloro-2,2-bis(4- chlorophenyl)ethane, Dichlorodiphenyltrichloroethan e
Molecular Formula	C14H13Cl3N2[1]	C14H9Cl5
Molecular Weight	315.63 g/mol [1]	354.49 g/mol
Appearance	Data not available; likely a solid at room temperature.	Colorless crystals or a white to off-white powder.
Melting Point	Data not available	108.5 - 109 °C[2]
Boiling Point	Data not available	Decomposes at 185–187 °C at 0.05 mmHg[2]
Solubility	Data not available; expected to have some solubility in organic solvents.	Practically insoluble in water; soluble in many organic solvents.[2]
CAS Number	4485-25-0[1]	50-29-3

## **Experimental Protocols**

#### 3.1. General Handling Precautions

Due to its structural similarity to p,p'-DDT, which is a known toxicant and suspected carcinogen, **p,p'-Amino-DDT** should be handled with appropriate safety measures.

- Engineering Controls: All manipulations of p,p'-Amino-DDT, including weighing and solution preparation, should be performed in a certified chemical fume hood to minimize inhalation exposure.[3]
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles or a face shield are mandatory.



- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene).
- Body Protection: A lab coat, long pants, and closed-toe shoes are required.
- Hygiene Practices: Avoid all personal contact. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[3]

#### 3.2. Storage Protocol

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Container: Store in a tightly sealed, clearly labeled container.
- Conditions: Keep in a cool, dry, and well-ventilated area. Protect from light and moisture.
- Incompatibilities: Store away from strong oxidizing agents.
- Security: The storage area should be secure and accessible only to authorized personnel.
- 3.3. Spill and Waste Disposal Protocol
- Spill Response:
  - Evacuate the area and ensure adequate ventilation.
  - Wear appropriate PPE as described in section 3.1.
  - For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
  - For larger spills, follow institutional emergency procedures.
- Waste Disposal: Dispose of p,p'-Amino-DDT and any contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations.[3] Do not dispose of down the drain or in regular trash.

## **Visualizations**

Logical Workflow for Handling p,p'-Amino-DDT





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Caption: Workflow for the safe handling of **p,p'-Amino-DDT**.



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### References

- 1. 4,4'-(2,2,2-Trichloroethylidene)bis(benzenamine) | C14H13Cl3N2 | CID 20570 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Table 4-2, Physical and Chemical Properties of p,p'- and o,p'-DDT, DDE, and DDDa -Toxicological Profile for DDT, DDE, and DDD - NCBI Bookshelf [ncbi.nlm.nih.gov]
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